Structural Elucidation of 4-Formyl-2-methoxyphenyl benzenesulfonate: A Comprehensive NMR Guide

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Compound of Interest

Compound Name:	*4-Formyl-2-methoxyphenyl benzenesulfonate*
CAS No.:	*384861-82-9*
Cat. No.:	*B2953107*

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Executive Summary

In modern drug development and synthetic organic chemistry, the accurate structural elucidation of functionalized aromatic intermediates is paramount. **4-Formyl-2-methoxyphenyl benzenesulfonate** (the benzenesulfonate ester of vanillin) serves as a critical electrophilic intermediate in cross-coupling reactions and a robust protecting group strategy in complex API (Active Pharmaceutical Ingredient) synthesis.

This technical whitepaper provides an authoritative, self-validating framework for the synthesis, sample preparation, and rigorous Nuclear Magnetic Resonance (NMR) characterization of this compound. By moving beyond mere peak assignments, this guide explores the underlying quantum mechanical and electromagnetic causalities—such as magnetic anisotropy and inductive effects—that dictate the observed 1 H and 13 C NMR spectra.

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Experimental Workflow: Synthesis & Sample Preparation

To ensure high-fidelity NMR data, the compound must be synthesized and purified to >98% purity. The presence of unreacted vanillin or sulfonic acid byproducts can introduce overlapping resonances that severely complicate spectral interpretation[1].

Synthesis Protocol

The synthesis relies on the nucleophilic acyl substitution of benzenesulfonyl chloride by the phenoxide of vanillin.

- Reaction Setup: In an oven-dried 100 mL round-bottom flask under an inert nitrogen atmosphere, dissolve 10.0 mmol of 4-hydroxy-3-methoxybenzaldehyde (vanillin) in 30 mL of anhydrous dichloromethane (DCM). Causality: Anhydrous conditions prevent the competitive hydrolysis of the highly reactive benzenesulfonyl chloride[1].

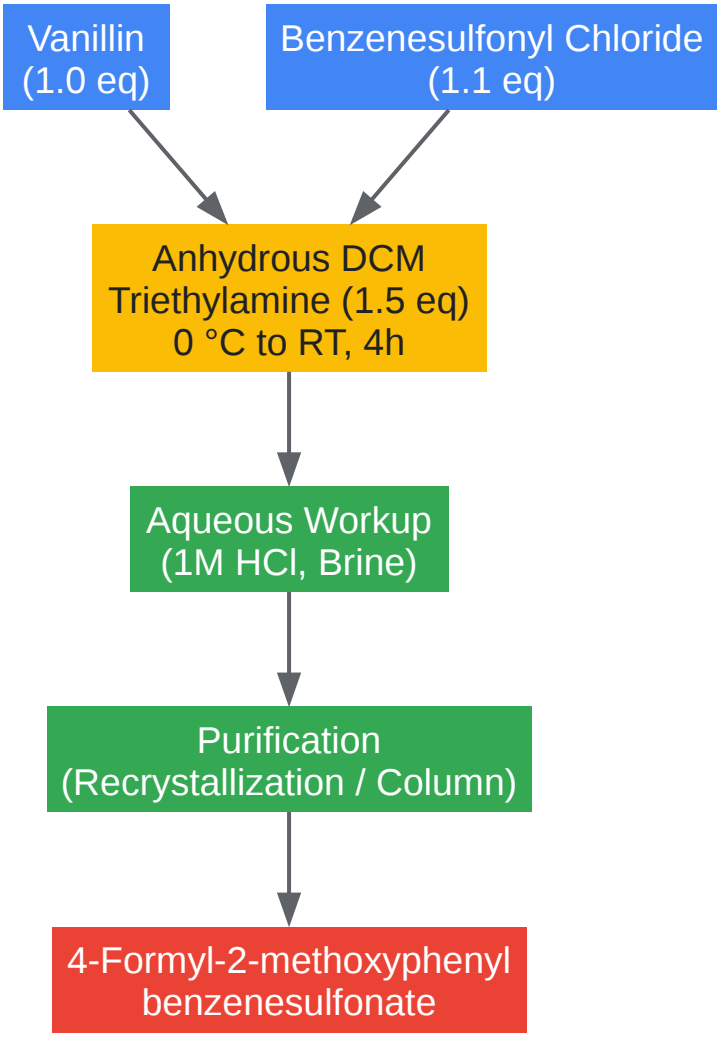
- Base & Catalyst Addition: Add 15.0 mmol of triethylamine (TEA) and 0.5 mmol of 4-dimethylaminopyridine (DMAP). Cool the mixture to 0 °C. Causality: DMAP acts as a nucleophilic catalyst, forming a highly reactive sulfonylpyridinium intermediate, while TEA acts as the terminal acid scavenger.

- Sulfonylation: Dropwise add 11.0 mmol of benzenesulfonyl chloride (dissolved in 10 mL DCM) over 15 minutes.

- Maturation: Remove the ice bath and stir at room temperature for 4 hours. Monitor via TLC (Hexanes:EtOAc 7:3).

- Workup & Purification: Quench with 1M HCl (20 mL) to protonate residual TEA and DMAP, driving them into the aqueous phase. Wash the organic layer with saturated NaHCO 3and brine, dry over Na 2SO 4, and concentrate. Recrystallize the crude solid from hot ethanol to yield pure **4-formyl-2-methoxyphenyl benzenesulfonate**.

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Caption: Experimental workflow for the synthesis and isolation of the target benzenesulfonate.

NMR Sample Preparation

- Solvent Selection: Dissolve 20 mg of the purified compound in 0.6 mL of deuterated chloroform (CDCl 3). Causality: CDCl 3is aprotic and lacks exchangeable protons, preserving the integrity of the highly deshielded formyl proton[2].
- Standardization: Ensure the CDCl 3contains 0.03% v/v Tetramethylsilane (TMS) to set the 0.00 ppm reference benchmark.
- Acquisition Parameters: For 1 H NMR (400 MHz), use a relaxation delay (d1) of 1.5 seconds. For 13 C NMR (100 MHz), extend the relaxation delay to 2.0 seconds. Causality: Extended

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relaxation times in 13 C NMR are critical to allow quaternary carbons (which lack attached protons for dipole-dipole relaxation) to fully relax, ensuring they appear above the baseline noise[3].

1 H NMR Spectral Analysis & Causality

The 1 H NMR spectrum of **4-formyl-2-methoxyphenyl benzenesulfonate** is a textbook example of how electron-withdrawing groups dictate chemical shifts through inductive effects and magnetic anisotropy.

Quantitative 1 H NMR Data Summary

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Position	Chemical Shift (δ , ppm)	Multiplicity	Integration	J -Coupling (Hz)	Assignment & Mechanistic Causality
-CHO	9.95	Singlet (s)	1H	-	Formyl Proton: Highly deshielded by the diamagnetic anisotropy of the carbonyl π -bond.
Ar-H (C2', C6')	7.90	Doublet of doublets (dd)	2H	8.0, 1.5	Benzenesulfonate Ortho: Strongly deshielded by the electron-withdrawing -SO 2 • group.
Ar-H (C4')	7.68	Triplet of triplets (tt)	1H	7.5, 1.5	Benzenesulfonate Para: Moderately deshielded relative to benzene.
Ar-H (C3', C5')	7.55	Triplet (t)	2H	8.0	Benzenesulfonate Meta: Least affected by the -SO 2 • inductive effect.

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Ar-H (C3)	7.48	Doublet (d)	1H	1.8	Vanillin Core (meta to formyl): Exhibits only meta-coupling (4J) to H-5.
Ar-H (C5)	7.45	Doublet of doublets (dd)	1H	8.2, 1.8	Vanillin Core: Exhibits both ortho (3J) and meta (4J) coupling.
Ar-H (C6)	7.35	Doublet (d)	1H	8.2	Vanillin Core (ortho to sulfonate): Deshielded by the adjacent sulfonate ester linkage.
-OCH 3	3.85	Singlet (s)	3H	-	Methoxy Protons: Deshielded by the electronegative oxygen atom.

Note: Numbering for the vanillin core is based on the phenyl root (C1 = -O-SO 2Ph, C2 = -OCH 3, C4 = -CHO).

13 C NMR Spectral Analysis & Causality

The 13 C NMR spectrum reveals 12 distinct carbon environments, confirming the molecular symmetry of the benzenesulfonate ring and the asymmetry of the vanillin core[3].

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Quantitative 13 C NMR Data Summary

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Position	Chemical Shift (δ , ppm)	Type	Assignment & Mechanistic Causality
-CHO	190.5	CH	Carbonyl Carbon: Extreme downfield shift due to oxygen electronegativity and sp2 hybridization.
C2 (Phenyl)	152.0	C	Methoxy-bound Quaternary: Deshielded by the resonance electron donation of the -OCH 3oxygen.
C1 (Phenyl)	142.5	C	Sulfonate-bound Quaternary: Deshielded by the strongly electronegative -O-SO 2Ph group.
C4 (Phenyl)	135.5	C	Formyl-bound Quaternary: Influenced by the electron-withdrawing nature of the aldehyde.
C1' (Benzenesulfonate)	135.0	C	Sulfur-bound Quaternary: Deshielded directly by the sulfonyl sulfur atom.
C4' (Benzenesulfonate)	134.5	CH	Para Carbon: Downfield shifted due to the resonance

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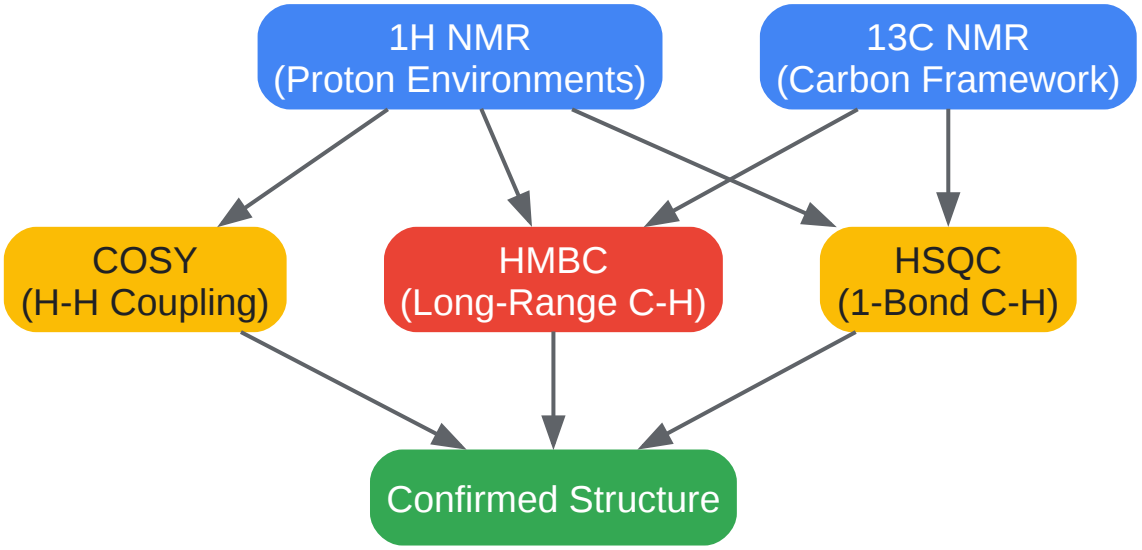
			withdrawal of the -SO 2 • group.
C3', C5' (Benzenesulfonate)	129.2	CH	Meta Carbons: Standard aromatic region; minimal resonance effect from -SO 2-.
C2', C6' (Benzenesulfonate)	128.5	CH	Ortho Carbons: Inductively deshielded but shielded by resonance compared to para.
C5 (Phenyl)	124.5	CH	Aromatic CH: Ortho to the formyl group.
C6 (Phenyl)	124.0	CH	Aromatic CH: Ortho to the sulfonate group.
C3 (Phenyl)	111.5	CH	Aromatic CH: Highly shielded by the ortho-methoxy group's electron donation (+M effect).
-OCH 3	56.2	CH 3	Methoxy Carbon: Typical aliphatic region shifted by adjacent oxygen.

Self-Validating 2D NMR Workflows

To ensure absolute trustworthiness in structural elucidation, 1D NMR must be corroborated by 2D NMR techniques. A self-validating protocol relies on the intersection of homonuclear and heteronuclear correlations.

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- COSY (Correlation Spectroscopy): Confirms the 3J coupling between H-5 and H-6 on the vanillin core, and maps the contiguous spin system of the benzenesulfonate ring (ortho ↔ meta ↔ para).
- HSQC (Heteronuclear Single Quantum Coherence): Maps all protons to their directly attached carbons, cleanly separating the overlapping aromatic protons in the 7.3–7.9 ppm region.
- HMBC (Heteronuclear Multiple Bond Correlation): The ultimate validator. An HMBC cross-peak between the methoxy protons (δ 3.85) and C2 (δ 152.0) confirms the regiochemistry. Furthermore, a long-range correlation between H-6 (δ 7.35) and the sulfonate-bound C1 (δ 142.5) unambiguously proves that the benzenesulfonate group is attached at the correct position.



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Caption: 2D NMR logic network utilized for unambiguous structural elucidation.

Troubleshooting & Quality Control

When executing this protocol, analytical chemists may encounter specific spectral artifacts. Understanding the causality behind these artifacts is essential for quality control:

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- Broad peak at ~11.0 ppm: Indicates unreacted vanillin (phenolic -OH). If observed, the reaction did not reach completion or the aqueous workup (1M HCl wash) was insufficient.
- Extraneous peaks at ~2.4 ppm: If a singlet appears here, it indicates contamination with a tosylate derivative (e.g., if p -toluenesulfonyl chloride was mistakenly used instead of benzenesulfonyl chloride)[3].
- Loss of the 9.95 ppm singlet: Suggests oxidation of the formyl group to a carboxylic acid, or acetal formation if the CDCl 3was contaminated with trace deuterated methanol and acid.

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